

Astrophloxine CAS number and molecular weight

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Compound of Interest

Compound Name: *Astrophloxine*

Cat. No.: *B7800403*

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Astrophloxine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the available chemical and physical data for **Astrophloxine**. While a comprehensive analysis of its biological activity and experimental applications is limited by the current publicly available information, this document serves to consolidate the foundational knowledge of this compound.

Core Chemical and Physical Data

Astrophloxine, a synthetic dye, is identified by the following properties. The quantitative data is summarized in Table 1 for clarity and quick reference.

Property	Value	Source
CAS Number	14696-39-0	[1] [2]
Molecular Formula	C ₂₇ H ₃₃ IN ₂	[1]
Molecular Weight	512.47 g/mol	[1] [2]
Synonym	1,1'-Diethyl-3,3,3',3'-tetramethylindocarbocyanine Iodide	

Table 1: Core Properties of **Astrophloxine**

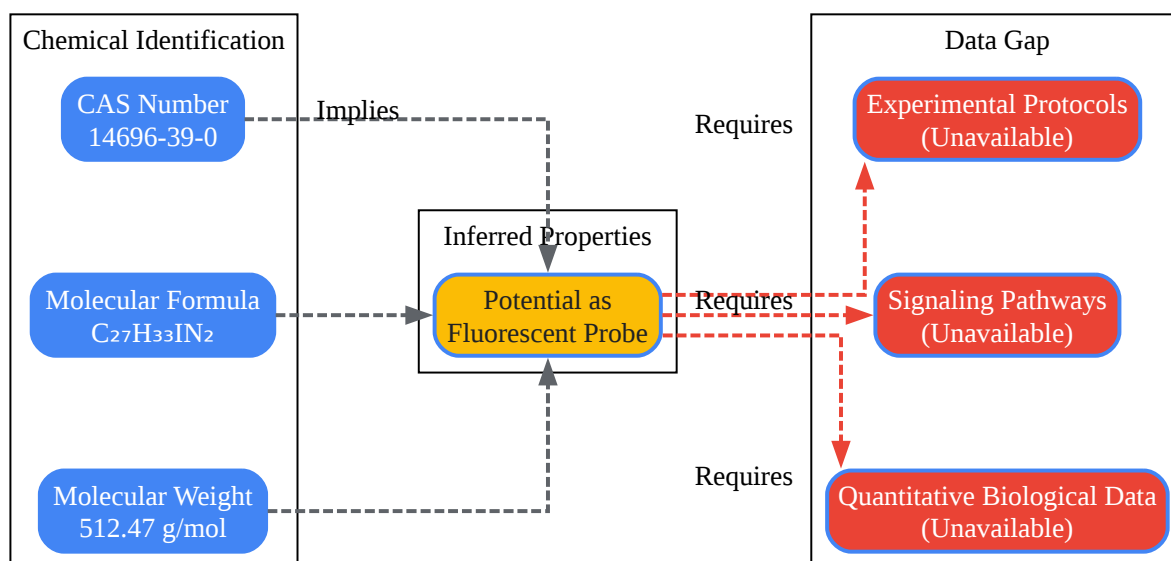
Experimental Data and Applications

An extensive review of scientific literature and chemical databases reveals a notable scarcity of in-depth experimental protocols, signaling pathway analyses, and quantitative biological data specifically pertaining to **Astrophloxine**. The compound is commercially available from various suppliers, indicating its use in research or industrial applications, yet detailed studies describing its mechanism of action, cellular uptake, or specific applications in fluorescence microscopy or as a biological probe are not readily found in peer-reviewed publications.

The chemical structure of **Astrophloxine**, as a cyanine dye, suggests potential applications in fluorescence-based assays and imaging, a common characteristic of this class of compounds. However, without specific experimental validation and published protocols, any discussion of its use in such contexts remains speculative.

Logical Relationship of Available Information

The following diagram illustrates the logical flow of the currently available information regarding **Astrophloxine**, highlighting the gap in biological and experimental data.



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Caption: Logical flow of **Astrophloxine** data availability.

Conclusion

While the fundamental chemical identifiers for **Astrophloxine**, such as its CAS number and molecular weight, are well-established, there is a significant deficit in the publicly accessible scientific literature regarding its biological applications and experimental use. Researchers and scientists interested in utilizing **Astrophloxine** are encouraged to perform initial validation experiments to determine its suitability for their specific research needs. Further publication of experimental findings related to this compound would be of great value to the scientific community.

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References

- 1. PhotochemCAD | 1,1'-Diethyl-3,3',3'-tetramethylindodicarbocyanine Iodide [photochemcad.com]
- 2. researchgate.net [researchgate.net]
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